

# A Technical Guide to the Historical Synthesis of 2-Amino-5-nitrophenol

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## Compound of Interest

Compound Name: 2-Amino-5-nitrophenol

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This in-depth technical guide explores the historical and evolved synthesis methods for **2-Amino-5-nitrophenol**, a significant intermediate in the production of dyes, pigments, and pharmaceuticals. This document provides a comparative analysis of key synthetic routes, detailed experimental protocols, and visual representations of the chemical pathways.

## Introduction

**2-Amino-5-nitrophenol** (CAS 121-88-0), a compound with the molecular formula  $C_6H_6N_2O_3$ , is a valuable organic intermediate. Its structure, featuring amino, hydroxyl, and nitro functional groups on a benzene ring, allows for versatile chemical transformations, making it a key building block in various chemical industries. This guide focuses on two prominent historical synthesis methods, detailing their evolution from the initial 1920 procedure to more contemporary, efficient processes.

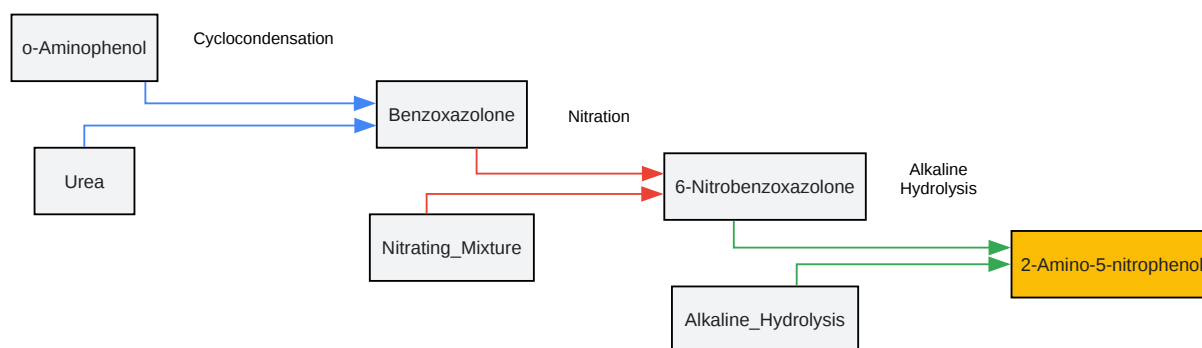
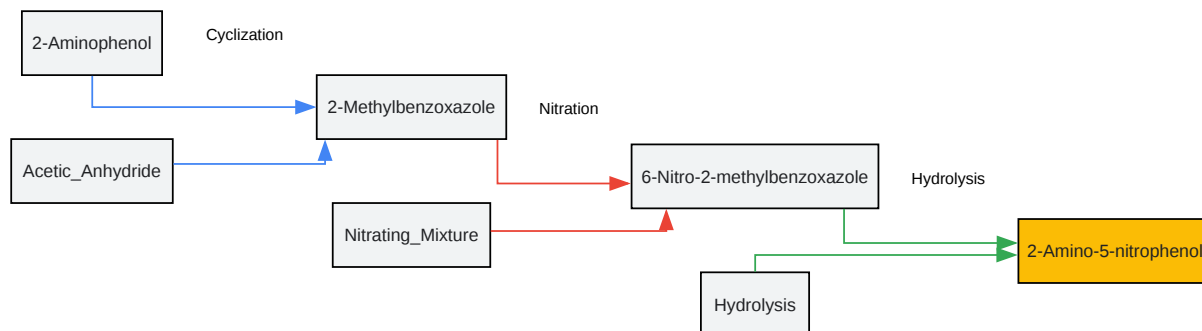
## Comparative Analysis of Synthesis Methods

The synthesis of **2-Amino-5-nitrophenol** has evolved from complex, low-yield processes to more streamlined and efficient methods. Below is a summary of the quantitative data for two key historical routes.

Parameter	Method 1: From 2-Aminophenol & Acetic Anhydride (1920)	Method 2: From o-Aminophenol & Urea (Modern)
Starting Materials	2-Aminophenol, Acetic Anhydride	o-Aminophenol, Urea
Key Intermediates	2-Methylbenzoxazole, 6-Nitro-2-methylbenzoxazole	Benzoxazolone, 6-Nitrobenzoxazolone
Overall Yield	Not explicitly quantified in historical records, but generally lower than modern methods.	73.2% - 80% <a href="#">[1]</a> <a href="#">[2]</a>
Reaction Steps	1. Cyclization 2. Nitration 3. Hydrolysis	1. Cyclocondensation 2. Nitration 3. Alkaline Hydrolysis
Noteworthy Features	The first documented synthesis of 2-Amino-5-nitrophenol. <a href="#">[3]</a> <a href="#">[4]</a>	Higher yield, lower cost, and reduced waste compared to traditional methods. <a href="#">[1]</a> <a href="#">[2]</a>

## Synthesis Pathways

The following diagrams illustrate the chemical transformations in the two primary synthesis methods discussed.



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